

# Proper Disposal of Ortetamine: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Ortetamine

Cat. No.: B1605716

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This document provides essential safety and logistical information for the proper disposal of **Ortetamine** (also known as 2-methylamphetamine). As a Schedule II controlled substance in the United States, **Ortetamine** is subject to stringent regulations governing its handling and disposal to prevent diversion and ensure safety. Researchers, scientists, and drug development professionals must adhere to institutional and federal guidelines. This guide outlines the necessary procedural steps for compliant disposal.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, consult your institution's Environmental Health and Safety (EHS) department and review the Safety Data Sheet (SDS) for **Ortetamine**.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- **Ventilation:** Handle **Ortetamine** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.
- **Controlled Substance Regulations:** Be aware that **Ortetamine** is an isomer of Methamphetamine and is classified as a Schedule II controlled substance in the United States<sup>[1]</sup>. Unauthorized disposal is a violation of federal law.

## Quantitative Data for Ortetamine Hydrochloride

The following table summarizes key quantitative data for **Ortetamine** hydrochloride. This information is useful for understanding its physical properties and for preparing it for transfer to a licensed disposal facility.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N • HCl
Formula Weight	185.7 g/mol
Solubility	DMF: 30 mg/mL DMSO: 30 mg/mL Ethanol: 20 mg/mL PBS (pH 7.2): 10 mg/mL[2]
Appearance	Crystalline solid[2]
Storage Temperature	-20°C[2]

## Experimental Protocols: Compliant Disposal Procedure

Due to its status as a Schedule II controlled substance, **Ortetamine** cannot be disposed of through standard laboratory chemical waste streams (e.g., sink disposal or mixing with other chemical waste). The following step-by-step procedure outlines the mandatory process for its legal and safe disposal.

### 1. Initial Assessment and Segregation:

- Identify all **Ortetamine** materials designated for disposal. This includes expired, unwanted, or contaminated pure substances, as well as solutions and contaminated labware (e.g., vials, syringes).
- Segregate these materials from active inventory in a secure, locked storage location as required for Schedule II substances.
- Clearly label all containers with "For Disposal" to prevent accidental use.

### 2. Contact Environmental Health and Safety (EHS):

- Notify your institution's EHS office to initiate the disposal process for a controlled substance. They will provide specific guidance and necessary documentation.

- Do not attempt to chemically neutralize or destroy the **Ortetamine** yourself. Advanced oxidation processes or other chemical degradation methods are not suitable for laboratory disposal by researchers and may violate regulations.
3. Documentation and Inventory:
- Accurately record the quantity of **Ortetamine** to be disposed of in your controlled substance logbook.
  - Complete any required institutional or federal forms, such as the DEA Form 41 ("Registrants Inventory of Drugs Surrendered"), as directed by your EHS office.
4. Transfer to a Reverse Distributor:
- Your EHS department will coordinate with a DEA-registered reverse distributor for the collection and destruction of the **Ortetamine**.
  - Prepare the material for pickup as instructed by EHS. This may involve placing it in a specific container provided by the disposal vendor.
5. Final Record Keeping:
- Obtain and retain all documentation from the reverse distributor confirming the receipt and destruction of the controlled substance.
  - Update your inventory records to reflect the final disposal.

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the required workflow for the compliant disposal of **Ortetamine**.

Caption: Compliant Disposal Workflow for **Ortetamine**.

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## References

- 1. Ortetamine - Wikipedia [en.wikipedia.org]
- 2. caymanchem.com [caymanchem.com]
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